Technical Support Center: 4-Fluoro-1-butanol

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Compound of Interest

Compound Name:	*4-Fluoro-1-butanol*
CAS No.:	*372-93-0*
Cat. No.:	*B125076*

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This guide provides comprehensive information on the safe handling and disposal of **4-Fluoro-1-butanol** for researchers, scientists, and drug development professionals. Please consult your institution's safety guidelines and the Safety Data Sheet (SDS) before working with this chemical.

Properties of 4-Fluoro-1-butanol

The following table summarizes the key physical and chemical properties of **4-Fluoro-1-butanol**.

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Property	Value	References
Molecular Formula	C4H9FO	[1]
Molecular Weight	92.11 g/mol	[2]
Appearance	Colorless to light-yellow liquid	[3][4]
Boiling Point	129.36°C (estimate)	[2][3]
Flash Point	45.4°C	[2]
Density	0.9025 g/cm³ (estimate)	[2][3]
Vapor Pressure	19.7 mmHg at 25°C	[2]
Refractive Index	1.3942	[2][3]
Solubility in Water	Miscible	
Storage Temperature	2-8°C, sealed in a dry place	[4]

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-Fluoro-1-butanol**?

A1: **4-Fluoro-1-butanol** is a flammable liquid and vapor.[1] It causes skin and serious eye irritation, and may cause respiratory irritation.[1] It is also considered highly toxic because it can be metabolized to fluoroacetate.[5]

Q2: What personal protective equipment (PPE) is required when handling **4-Fluoro-1-butanol**?

A2: Appropriate PPE includes safety goggles or a face shield, chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.[6] Work should be conducted in a well-ventilated area or under a chemical fume hood.[7][8] For situations with a risk of inhalation, a NIOSH/MSHA-approved respirator may be necessary.[6]

Q3: How should I store **4-Fluoro-1-butanol**?

A3: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[4][6] It is recommended to store it under refrigeration (2-8°C).[4]

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Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately wash the affected area with soap and plenty of water.[9] For eye contact, rinse cautiously with water for several minutes.[9][10] Remove contact lenses if present and easy to do, and continue rinsing.[9][10] Seek immediate medical attention in both cases.[11]

Q5: What is the appropriate fire extinguishing media for **4-Fluoro-1-butanol**?

A5: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[7][10] A water spray can be used to cool fire-exposed containers.[10]

Q6: Can I dispose of small amounts of **4-Fluoro-1-butanol** down the drain?

A6: No, you should not dispose of **4-Fluoro-1-butanol** down the drain.[7] It should be treated as hazardous waste and disposed of according to local, state, and federal regulations.[7][8]

Troubleshooting Guide

This section addresses specific issues that may arise during experiments involving **4-Fluoro-1-butanol**.

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Issue	Possible Cause	Troubleshooting Steps
Unexpected Reaction Vigor or Exotherm	Incompatible materials (e.g., strong oxidizing agents, acid chlorides, anhydrides).	1. Ensure the reaction is conducted in a vessel with adequate cooling and stirring. 2. Add reagents slowly and monitor the temperature closely. 3. If the reaction becomes too vigorous, remove the heat source and apply external cooling (e.g., ice bath). 4. Be prepared to quench the reaction with a suitable agent if necessary.
Discoloration of the Chemical	Contamination or degradation over time.	1. Check the expiration date on the container. 2. If the chemical is old or has been stored improperly, it may need to be purified (e.g., by distillation) before use, or disposed of. 3. Ensure that clean, dry glassware and equipment are used to prevent contamination.

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Low Yield in a Reaction	Impure starting material or improper reaction conditions.	1. Verify the purity of the 4-Fluoro-1-butanol using an appropriate analytical technique (e.g., GC-MS, NMR). 2. Ensure that the reaction is being carried out under the correct temperature, pressure, and atmospheric conditions (e.g., inert atmosphere if required). 3. Check for potential side reactions or degradation pathways.
Container Pressurization	Storage at elevated temperatures or contamination leading to gas evolution.	1. If a container is bulging, do not open it. 2. Carefully move the container to a fume hood and cool it with an ice bath. 3. If you are not trained to handle pressurized containers, contact your institution's environmental health and safety (EHS) office. 4. Once the pressure has been safely released, the contents should be disposed of as hazardous waste.

Experimental Protocols

Protocol 1: Safe Handling and Dispensing

- Preparation:
  - Work in a well-ventilated chemical fume hood.[7]
  - Ensure that a safety shower and eyewash station are readily accessible.[8][11]
  - Don the appropriate PPE: safety goggles, chemical-resistant gloves, and a lab coat.[6]

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- Dispensing:
  - Ground the container and receiving equipment to prevent static discharge.[11]
  - Use only spark-proof tools for handling.[6][7]
  - Slowly pour the required amount of **4-Fluoro-1-butanol** into a clean, dry, and appropriately labeled container.
  - Avoid splashing.
- Post-Dispensing:
  - Securely close the main container of **4-Fluoro-1-butanol**.
  - Clean any minor drips or spills in the fume hood with an absorbent material.
  - Dispose of contaminated materials as hazardous waste.[8]
  - Wash hands thoroughly after handling.[9]

Protocol 2: Small-Scale Spill Management (less than 100 mL)

- Immediate Actions:
  - Alert personnel in the immediate area.
  - If the spill is outside of a fume hood, evacuate the area and prevent entry.
  - Remove all ignition sources.[6][7]
- Containment and Cleanup:
  - Wearing appropriate PPE, contain the spill with an inert absorbent material such as vermiculite, sand, or commercial sorbent pads.[7]

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- Carefully collect the absorbed material using spark-proof tools and place it into a labeled, sealable container for hazardous waste.[6][7]

- Decontamination:
  - Wipe the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol), followed by soap and water.
  - Place all contaminated cleaning materials into the hazardous waste container.
- Disposal:
  - Seal the waste container and label it appropriately for disposal.
  - Contact your institution's EHS office for pickup and disposal.

Protocol 3: Waste Disposal

- Waste Collection:
  - Collect all waste containing **4-Fluoro-1-butanol** (e.g., unused chemical, reaction byproducts, contaminated materials) in a designated, properly labeled, and sealed container.[12]
  - Do not mix with incompatible waste streams.
- Labeling:
  - Clearly label the waste container with "Hazardous Waste," the full chemical name "**4-Fluoro-1-butanol**," and any other components in the waste stream.
- Storage of Waste:
  - Store the waste container in a designated satellite accumulation area that is secure and away from ignition sources.
- Disposal:

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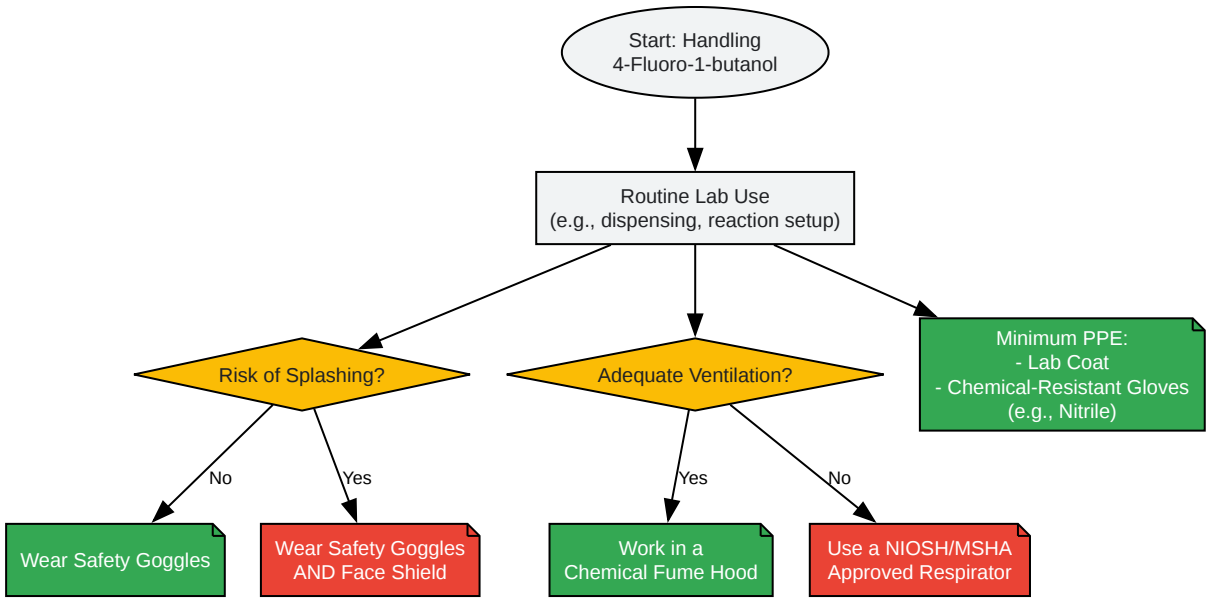
- Arrange for the disposal of the hazardous waste through your institution's EHS office.[8] Disposal will likely involve incineration by a licensed waste disposal company.[9][13]

Visual Guides



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Caption: Decision tree for selecting appropriate PPE.

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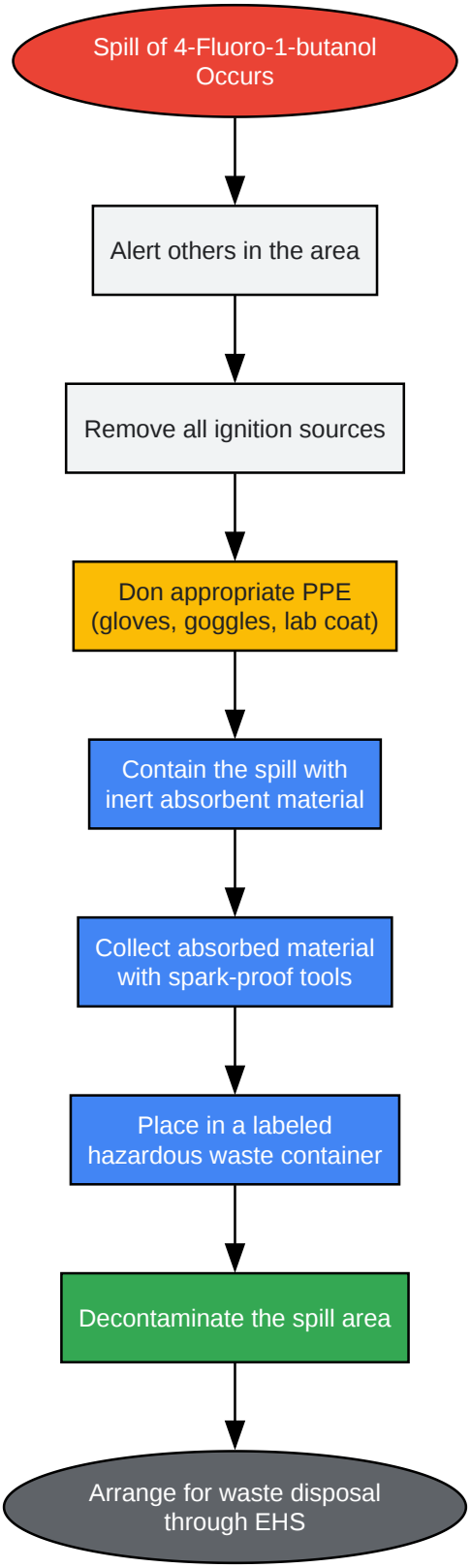

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Caption: Workflow for handling a small-scale spill.

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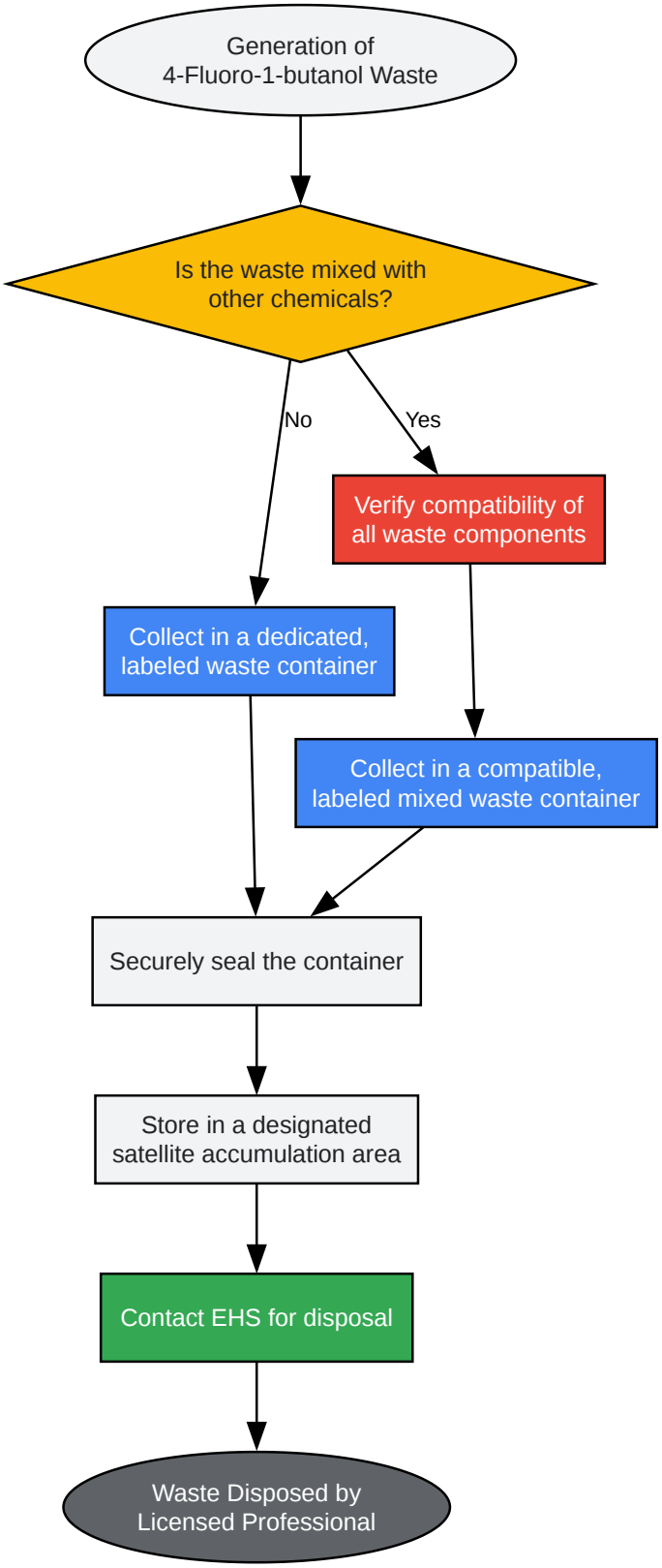

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Caption: Logical flow for the disposal of waste.

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